

Safe Disposal of N-Nitroso-L-proline: A Procedural Guide

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Compound of Interest		
Compound Name:	N-Nitroso-L-proline	
Cat. No.:	B014511	Get Quote

This guide provides essential safety and logistical information for the proper disposal of **N-Nitroso-L-proline**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure the safe handling and disposal of this compound, minimizing risks to personnel and the environment.

Immediate Safety and Hazard Information

N-Nitroso-L-proline is a nitrosoamino acid that requires careful handling due to its potential health risks. While the International Agency for Research on Cancer (IARC) classifies it in Group 3 ("not classifiable as to its carcinogenicity to humans"), many N-nitroso compounds are considered potential carcinogens.[1][2] The compound has an LD50 of 203 mg/kg in mice (intraperitoneal route) and may cause irritation.[1][2][3] Upon heating to decomposition, it can emit toxic fumes of nitrogen oxides (NOx).[2]



Hazard Data Summary	Value / Information	Source
Chemical Name	N-Nitroso-L-proline	[1]
CAS Number	7519-36-0	[3][4]
Molecular Formula	C5H8N2O3	[4]
Acute Toxicity (LD50)	203 ± 22 mg/kg (mouse, intraperitoneal)	[2][3]
Carcinogenicity	IARC Group 3: Not classifiable	[1][2]
Primary Hazards	Suspected carcinogen, potential irritant, emits toxic fumes upon decomposition.	[1][2]
Storage Temperature	-20°C	[3]

Personal Protective Equipment (PPE) and Handling

To ensure safety, all handling and disposal procedures must be conducted while wearing appropriate PPE.

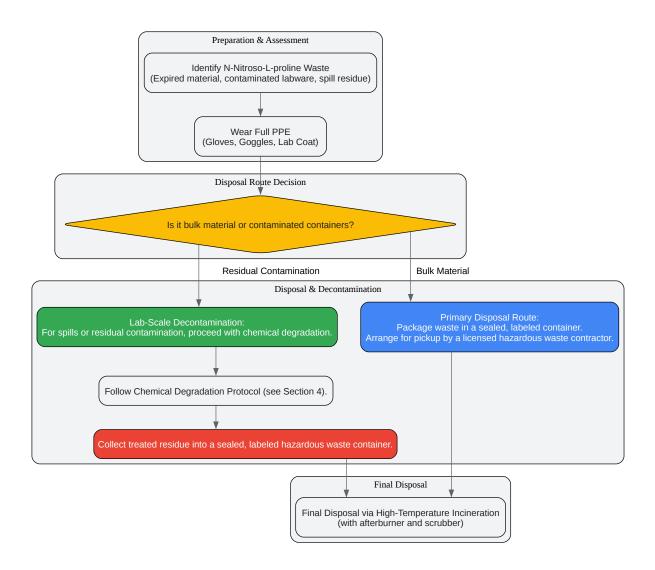
- Hand Protection: Handle with chemical-impermeable gloves that have been inspected prior to use.[4][5]
- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[4][5]
- Skin and Body Protection: Wear fire/flame resistant and impervious clothing.[4][5]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator. Work should be conducted in a well-ventilated area or under a chemical fume hood.[5][6]

Step-by-Step Disposal and Decontamination Procedures

The primary and preferred method for the disposal of **N-Nitroso-L-proline** and related waste is through high-temperature incineration by a licensed hazardous waste disposal company.[4][7]



Chemical degradation may be used for lab-scale decontamination of residues and spills, but the final waste must still be disposed of professionally.[7][8]





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Caption: Workflow for the safe disposal of N-Nitroso-L-proline.

- Evacuate and Isolate: Immediately evacuate and isolate the spill area. Keep unnecessary personnel away.[6]
- Ventilate: Ensure adequate ventilation.[4]
- Containment: Prevent the spill from entering drains, water courses, or soil.[4][5]
- Cleanup:
 - Avoid generating dust.[4]
 - Use absorbents to soak up the material.[6]
 - Carefully sweep or vacuum the spillage and collect it in a suitable, closed, and clearly labeled container for disposal.[4][5]
 - Wash the spill site thoroughly to remove any residual contamination.

Experimental Protocol: Lab-Scale Chemical Degradation

For small-scale decontamination of laboratory equipment or residues, a chemical reduction method can be employed. This procedure rapidly degrades nitrosamines to their corresponding, less harmful amines.[8]

Note: This procedure is for decontamination purposes only. The resulting waste must still be collected and disposed of as hazardous waste through a licensed contractor.[7]

Materials:

- Aluminum-Nickel (Al-Ni) alloy powder
- Aqueous alkali solution (e.g., 2M Sodium Hydroxide)



Appropriate reaction vessel

Methodology:

- Preparation: In a chemical fume hood, place the contaminated material or nitrosamine residue into a suitable reaction vessel.
- Reagent Addition: Add the aqueous alkali solution to the vessel.
- Reduction: While stirring, slowly and carefully add the Aluminum-Nickel alloy powder to the solution. The reaction is exothermic and may generate hydrogen gas; ensure proper ventilation and avoid ignition sources.
- Reaction Time: Allow the reaction to proceed until the degradation is complete. The required time may vary depending on the concentration and volume of the nitrosamine.
- Neutralization and Disposal: Once the reaction is complete, neutralize the resulting solution with care. The final mixture, containing the corresponding amines and other byproducts, should be collected in a labeled hazardous waste container.[8]
- Final Disposal: Offer the collected waste to a licensed hazardous material disposal company for final destruction via high-temperature incineration.[4][7]

By adhering to these procedures, laboratory professionals can manage and dispose of **N-Nitroso-L-proline** safely, ensuring compliance with health and environmental regulations and fostering a secure research environment.

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